

Application Notes: 5-Ethoxy-2-nitroaniline Based Azo Dyes for Polyester Fibers

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Compound of Interest

Compound Name: **5-Ethoxy-2-nitroaniline**

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Abstract: These application notes provide a comprehensive overview of the application of disperse dyes derived from **5-Ethoxy-2-nitroaniline** for the coloration of polyester (polyethylene terephthalate, PET) fibers. This document details the synthesis of a representative azo dye, the high-temperature exhaust dyeing protocol for polyester, and standard testing methodologies for evaluating dye performance. Quantitative data on color characteristics and fastness properties are presented in a structured format to guide researchers and scientists in the development and application of this class of dyes. While specific published data for **5-Ethoxy-2-nitroaniline** derivatives is limited, the protocols and representative data herein are synthesized from established literature on structurally similar azo disperse dyes.

Introduction

Polyester fibers are the most widely used synthetic fibers in the textile industry due to their high strength, durability, and resistance to wrinkling and abrasion. However, their hydrophobic nature and highly crystalline structure make them permeable only to small, non-ionic dye molecules known as disperse dyes. Dyeing is typically conducted under high-temperature and high-pressure conditions (around 130 °C) to facilitate fiber swelling and dye penetration.

Azo dyes, characterized by the -N=N- chromophore, form the largest and most versatile class of synthetic colorants. Azo disperse dyes derived from substituted anilines are of particular interest for their brilliant shades, good tinctorial strength, and robust fastness properties on polyester. **5-Ethoxy-2-nitroaniline** serves as a valuable diazo component, featuring electron-

withdrawing (nitro) and electron-donating (ethoxy) groups that can influence the final color and performance characteristics of the dye. This document outlines the application of a representative dye from this class on polyester fibers.

Experimental Protocols

Protocol 1: Synthesis of a Representative Azo Dye

This protocol describes the synthesis of a representative monoazo disperse dye from **5-Ethoxy-2-nitroaniline**.

The synthesis involves a two-step diazotization and coupling reaction.

Materials:

- **5-Ethoxy-2-nitroaniline**
- Sodium nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- N,N-diethylaniline (coupling component)
- Sodium acetate
- Ethanol
- Ice

Procedure:

• Diazotization:

1. Prepare a solution by dissolving 1.82 g (0.01 mol) of **5-Ethoxy-2-nitroaniline** in 10 mL of concentrated HCl and 20 mL of water.
2. Cool the solution to 0-5 °C in an ice bath with constant stirring.
3. Slowly add a pre-cooled aqueous solution of 0.7 g (0.01 mol) of sodium nitrite dropwise over 20 minutes.

4. Maintain the temperature between 0-5 °C and continue stirring for an additional 30 minutes after the addition is complete to ensure full formation of the diazonium salt.
- Coupling Reaction:
 1. In a separate beaker, dissolve 1.49 g (0.01 mol) of N,N-diethylaniline (the coupling component) in 15 mL of ethanol.
 2. Cool the coupler solution to 0-5 °C in an ice bath.
 3. Slowly add the cold diazonium salt solution to the coupler solution with vigorous stirring.
 4. Adjust the pH of the reaction mixture to 4-5 by adding a saturated solution of sodium acetate to facilitate the coupling reaction.
 5. Continue stirring the mixture in the ice bath for 2 hours.
 6. The precipitated dye is then collected by filtration, washed thoroughly with cold water until the filtrate is neutral, and dried in a vacuum oven at 60 °C.

Protocol 2: High-Temperature Exhaust Dyeing of Polyester

This protocol details the standard procedure for applying the synthesized disperse dye to polyester fabric.[\[1\]](#)[\[2\]](#)

Materials & Equipment:

- Scoured polyester fabric
- Synthesized **5-Ethoxy-2-nitroaniline** based dye
- Dispersing agent (e.g., lignosulphonate-based)
- Acetic acid
- Sodium hydrosulfite

- Sodium hydroxide
- High-temperature, high-pressure laboratory dyeing machine

Procedure:

- Dye Bath Preparation:
 1. Prepare a dye dispersion by pasting the required amount of dye (e.g., 2% on weight of fabric, o/wf) with an equal amount of a dispersing agent (e.g., 1 g/L). Add a small amount of warm water and stir to form a smooth paste, then dilute further with water.
 2. Set the dye bath with a liquor-to-goods ratio of 20:1.
 3. Add the dye dispersion and dispersing agent to the bath.
 4. Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[2\]](#)
 5. Introduce the polyester fabric into the dye bath at room temperature.
- Dyeing Cycle:
 1. Raise the temperature of the dye bath from room temperature to 130 °C at a rate of 2 °C/minute.[\[2\]](#)
 2. Maintain the dyeing at 130 °C for 60 minutes to ensure full dye penetration and fixation.[\[2\]](#)
 3. Cool the bath down to 70 °C at a rate of 3 °C/minute.
- After-treatment (Reduction Clearing):
 1. Drain the dye bath and rinse the fabric with hot water.
 2. Prepare a new bath containing 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L dispersing agent at 70-80 °C.[\[1\]](#)
 3. Treat the dyed fabric in this reduction bath for 15-20 minutes to remove unfixed surface dye, which improves wash fastness.

4. Rinse the fabric thoroughly with hot water, followed by a cold water rinse, and then dry.

Protocol 3: Fastness Property Evaluation

The following standard methods are used to assess the performance of the dyed fabric.

- Colorfastness to Washing: Evaluated according to ISO 105-C06 standard.
- Colorfastness to Light: Assessed using a Xenon arc lamp according to the ISO 105-B02 standard, with results rated on the Blue Wool scale (1-8).[\[3\]](#)
- Colorfastness to Rubbing (Crocking): Tested for both dry and wet conditions as per the ISO 105-X12 standard, with results rated on a grey scale (1-5).[\[4\]](#)
- Colorfastness to Sublimation: Determined using a heat press according to ISO 105-P01, assessing color change and staining at various temperatures (e.g., 180°C, 210°C).

Data Presentation

The following tables summarize representative quantitative data for polyester fabric dyed with a 2% shade of a **5-Ethoxy-2-nitroaniline** based azo disperse dye. Note: This data is illustrative and synthesized based on typical performance of similar dyes reported in the literature.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Table 1: Dyeing Conditions and Colorimetric Data

Parameter	Value
Dye Concentration (% owf)	2.0
Dyeing Temperature (°C)	130
Dyeing Time (min)	60
Dye Bath pH	5.0
Color Coordinates	
L* (Lightness)	48.50
a* (Red-Green axis)	+55.20
b* (Yellow-Blue axis)	+22.10
C* (Chroma)	59.45
h° (Hue Angle)	21.8

| K/S (Color Strength) | 18.9 |

Table 2: Fastness Properties of Dyed Polyester Fabric

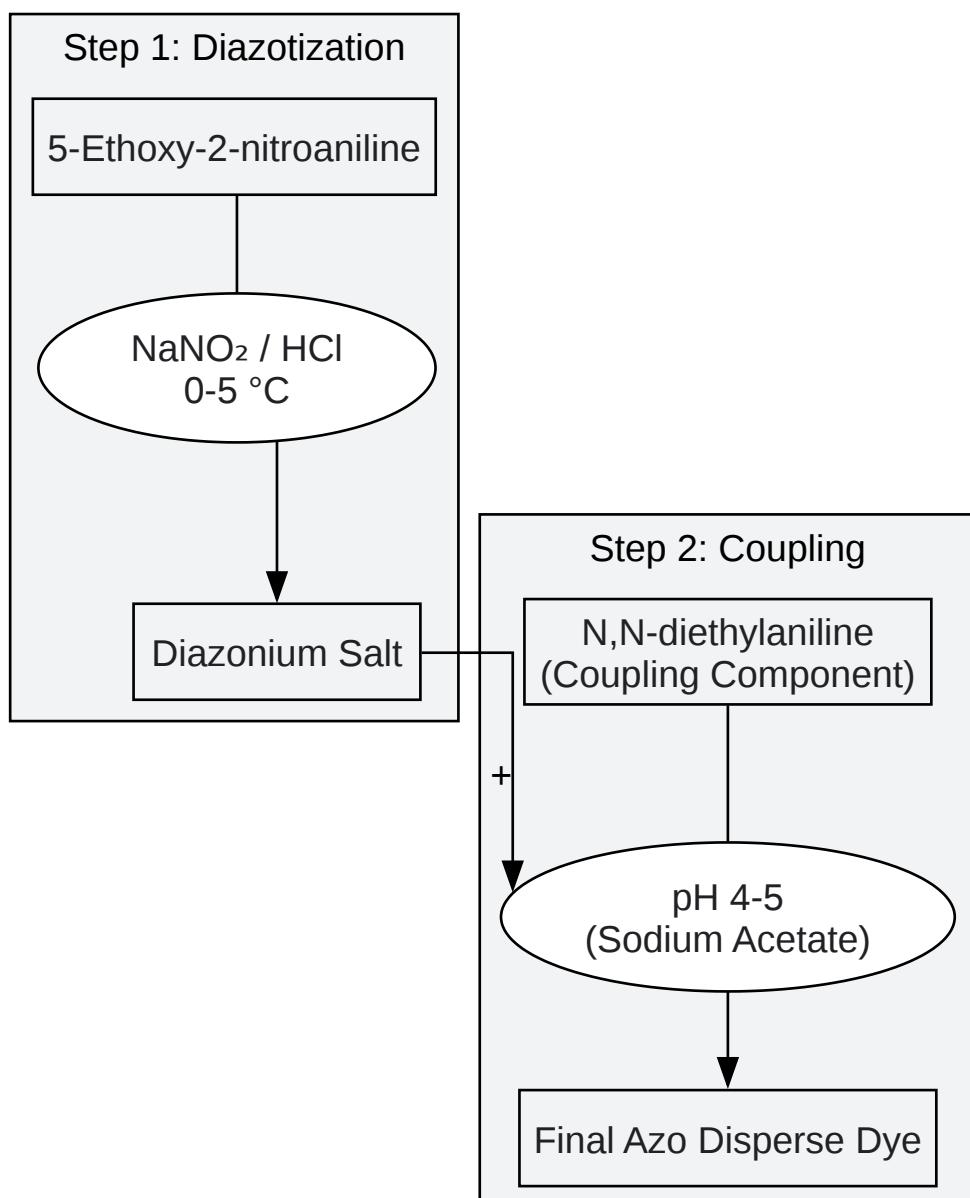
Fastness Test	Rating
Washing Fastness (ISO 105-C06)	
- Change in Color	4-5
- Staining on Polyester	5
- Staining on Cotton	4-5
Light Fastness (ISO 105-B02)	6
Rubbing Fastness (ISO 105-X12)	
- Dry	4-5
- Wet	4
Sublimation Fastness (ISO 105-P01, 180°C)	
- Change in Color	4

| - Staining on Polyester | 4-5 |

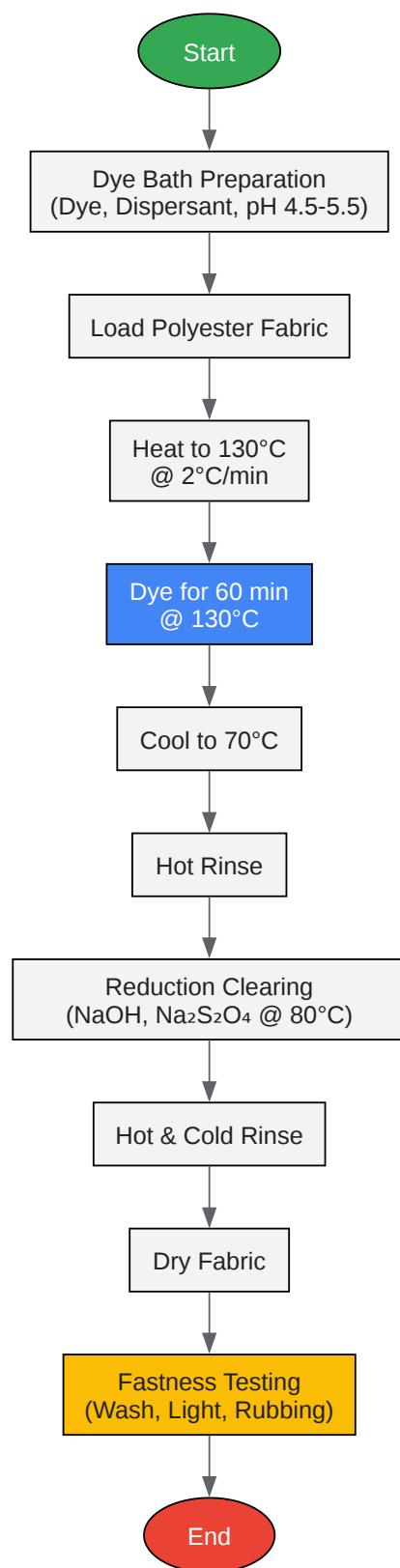
(Rating Scale: Fastness to washing, rubbing, and sublimation is rated 1-5, where 5 is excellent. Fastness to light is rated 1-8, where 8 is maximum fastness.)

Visualizations

The following diagrams illustrate the key chemical and procedural pathways described in these notes.

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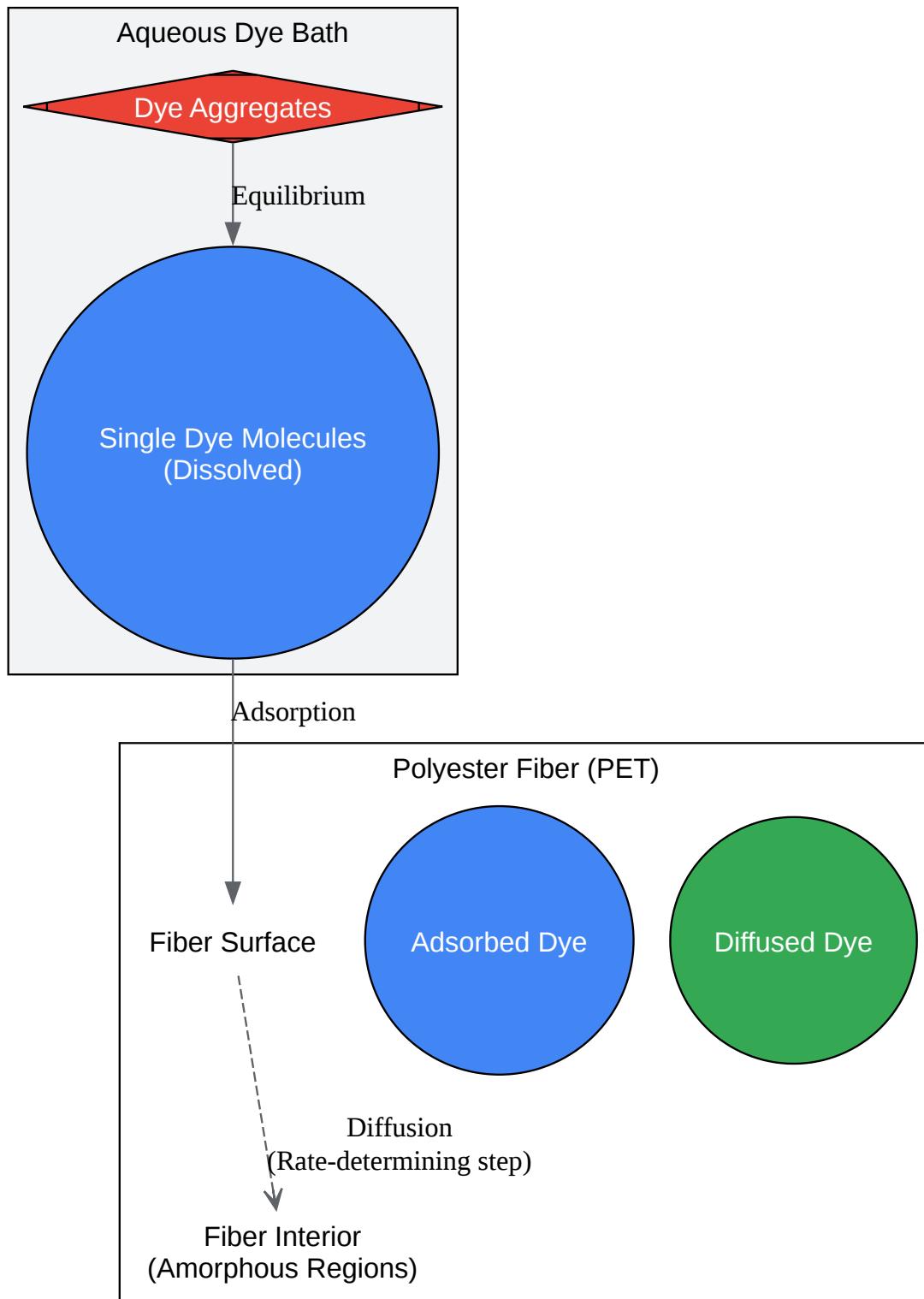
Caption: Synthesis of a representative azo dye from **5-Ethoxy-2-nitroaniline**.



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Caption: Workflow for high-temperature polyester dyeing and evaluation.

Mechanism of Disperse Dyeing

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Caption: Dye-fiber interaction model for disperse dyeing of polyester.

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